

# Proper Disposal of GNE-886: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GNE-886

Cat. No.: B15571934

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For Immediate Reference: Safety and Disposal of **GNE-886**

This document provides essential safety and logistical information for the proper disposal of **GNE-886**, a potent and selective inhibitor of the Cat Eye Syndrome Chromosome Region candidate 2 (CECR2) bromodomain. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

## GNE-886 Hazard and Disposal Information Summary

Property	Information	Citation
Chemical Name	GNE-886	
CAS Number	2101957-05-3	[1]
Molecular Formula	C28H30N6O3	[1]
Molecular Weight	498.587 g/mol	[1]
Primary Hazards	Acute toxicity, Oral (Category 4) - Harmful if swallowed.	[1]
Acute aquatic toxicity (Category 1) - Very toxic to aquatic life.	[1]	
Chronic aquatic toxicity (Category 1) - Very toxic to aquatic life with long lasting effects.	[1]	
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection, and face protection.	
Disposal Directive	Dispose of contents/container to an approved waste disposal plant.	[1]

## Experimental Protocol for the Disposal of GNE-886

This protocol outlines the step-by-step procedure for the safe disposal of **GNE-886** from a laboratory setting.

### 1.0 Personal Protective Equipment (PPE) and Safety Precautions

#### 1.1 Always wear appropriate PPE when handling **GNE-886** waste, including:

- Nitrile gloves (or other chemically resistant gloves)
- Safety goggles or a face shield

- A laboratory coat

1.2 Conduct all waste handling procedures within a certified chemical fume hood to minimize the risk of inhalation.

1.3 Ensure an eyewash station and safety shower are readily accessible.

## 2.0 Waste Segregation and Container Selection

2.1 Do not mix **GNE-886** waste with other waste streams unless they are of the same hazard class.

2.2 Collect all solid **GNE-886** waste, including contaminated consumables (e.g., pipette tips, tubes, gloves, and absorbent paper), in a designated, leak-proof, and sealable solid waste container.

2.3 Collect all liquid **GNE-886** waste in a designated, leak-proof, and sealable liquid waste container.

2.4 Ensure that the waste container material is compatible with **GNE-886**. High-density polyethylene (HDPE) or glass containers are generally suitable.

### Waste Container Compatibility

Waste Type	Compatible Container Material	Incompatible Container Material
Solid GNE-886 Waste	High-Density Polyethylene (HDPE), Metal	Contact EHS for specific incompatibilities
Liquid GNE-886 Waste (in organic solvent)	Glass, HDPE	Metal (for some solvents)

## 3.0 Waste Container Labeling

3.1 Label all **GNE-886** waste containers clearly and accurately as soon as the first item of waste is added.

3.2 The label must include the following information:

- The words "Hazardous Waste"
- The full chemical name: "**GNE-886**"
- The approximate concentration and quantity of **GNE-886**
- The date on which the first waste was added (accumulation start date)
- The name and contact information of the generating laboratory/researcher
- A clear indication of the hazards (e.g., "Acutely Toxic," "Aquatic Hazard")

#### 4.0 Waste Storage and Accumulation

4.1 Store **GNE-886** waste containers in a designated satellite accumulation area (SAA) within the laboratory.

4.2 The SAA should be located at or near the point of waste generation and under the control of the laboratory personnel.

4.3 Ensure all waste containers are tightly sealed when not in use.

4.4 Store containers in secondary containment (e.g., a chemical-resistant tray) to contain any potential leaks or spills.

4.5 Adhere to the hazardous waste accumulation time limits set by the EPA and your institution.

#### Hazardous Waste Accumulation Time Limits

Generator Status	Accumulation Time Limit
Large Quantity Generator (LQG)	≤ 90 days
Small Quantity Generator (SQG)	≤ 180 days (or ≤ 270 days if transporting over 200 miles)
Very Small Quantity Generator (VSQG)	See specific regulations; must not exceed accumulation limits.

#### 5.0 Waste Disposal Request and Pickup

5.1 Once the waste container is full (do not overfill; typically no more than 90% capacity) or the accumulation time limit is approaching, arrange for disposal through your institution's Environmental Health and Safety (EHS) office.

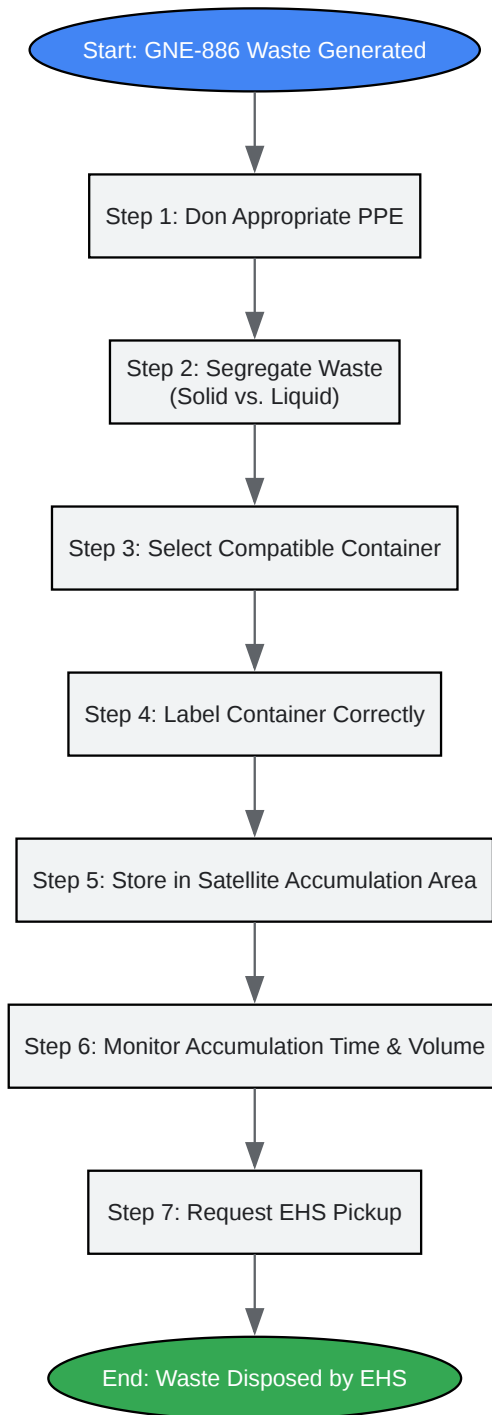
5.2 Follow your institution's specific procedures for requesting a hazardous waste pickup. This may involve submitting an online form or contacting the EHS office directly.

5.3 Ensure all labeling is complete and accurate before the scheduled pickup.

## Visualizing the Disposal Workflow

The following diagrams illustrate the key decision points and procedural flows for the proper disposal of **GNE-886**.

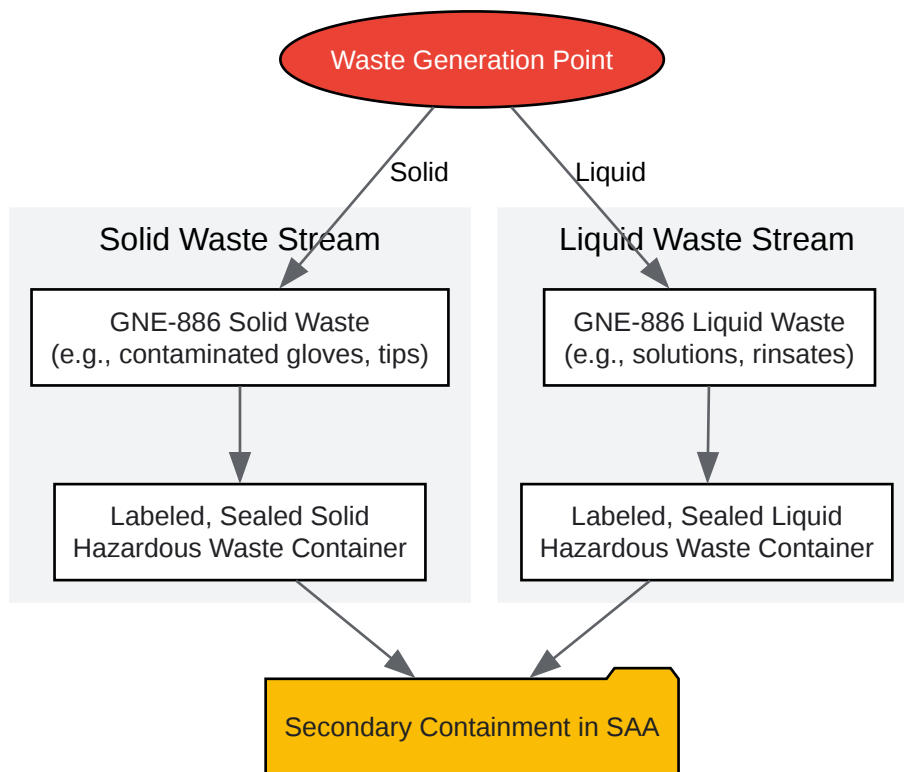
## GNE-886 Waste Disposal Workflow



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Caption: A high-level overview of the **GNE-886** waste disposal process.

## GNE-886 Waste Segregation and Containment



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Caption: Segregation and containment of solid and liquid **GNE-886** waste streams.

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## References

- 1. GNE-886|2101957-05-3|MSDS [dcchemicals.com]
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